

safe handling and storage procedures for 4-Amino-4'-cyanobiphenyl

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Compound of Interest

Compound Name: 4-Amino-4'-cyanobiphenyl

Cat. No.: B1266506

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Application Notes and Protocols for 4-Amino-4'-cyanobiphenyl

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **4-Amino-4'-cyanobiphenyl** (CAS No. 4854-84-6). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Compound Identification and Properties

Property	Value	Reference
Synonyms	4'-Aminobiphenyl-4-carbonitrile, 4-Amino-4'-cyanodiphenyl	[1][2]
Molecular Formula	C ₁₃ H ₁₀ N ₂	[3]
Molecular Weight	194.24 g/mol	[3]
Appearance	White to Amber powder/crystal	
Melting Point	182.0 to 185.0 °C	
Purity	>95.0% (GC)	
Solubility in Water	Insoluble	

Note on Solubility: While quantitative solubility data in common organic solvents is not readily available for **4-Amino-4'-cyanobiphenyl**, related compounds suggest it may have limited solubility in some organic solvents. It is recommended to perform small-scale solubility tests in the desired solvent before preparing larger quantities.

Hazard Identification and Safety Precautions

GHS Hazard Statements:

- Harmful if swallowed (H302).[1]
- Causes skin irritation (H315).
- Causes serious eye irritation (H319).

Precautionary Statements:

- Prevention:
 - Wash skin thoroughly after handling.
 - Do not eat, drink or smoke when using this product.[1]

- Wear protective gloves, eye protection, and face protection.
- Response:
 - IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[1]
 - IF ON SKIN: Wash with plenty of water.
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.

Occupational Exposure Limits (OELs): Specific Occupational Exposure Limits (e.g., PEL, TLV) have not been established for **4-Amino-4'-cyanobiphenyl**. In the absence of defined exposure limits, it is crucial to handle this compound with care in a well-ventilated area, preferably within a chemical fume hood, to minimize potential exposure.

Safe Handling Procedures

Personal Protective Equipment (PPE)

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Use chemical safety goggles or a face shield.
- Skin and Body Protection: Wear a lab coat, and ensure skin is not exposed.
- Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH-approved respirator with a particulate filter.

Engineering Controls

- Work in a well-ventilated laboratory.
- Use a certified chemical fume hood when handling the solid compound or preparing solutions to avoid inhalation of dust or vapors.
- Provide an eyewash station and safety shower in the immediate work area.

General Handling Protocol

- Read and understand the Safety Data Sheet (SDS) before working with the compound.
- Ensure all necessary PPE is donned correctly.
- Perform all manipulations of the solid compound within a chemical fume hood to minimize dust generation and inhalation.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid. Avoid creating dust.
- When preparing solutions, add the solid to the solvent slowly.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.

Storage Procedures

- Store in a tightly closed container.
- Keep in a cool, dark, and dry place. A recommended storage temperature is below 15°C.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
- The storage area should be well-ventilated.

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

- Spills:
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
 - For large spills, evacuate the area and prevent entry. Wear appropriate PPE and follow the procedure for small spills.
 - Clean the spill area with a suitable solvent and then wash with soap and water.

Disposal Considerations

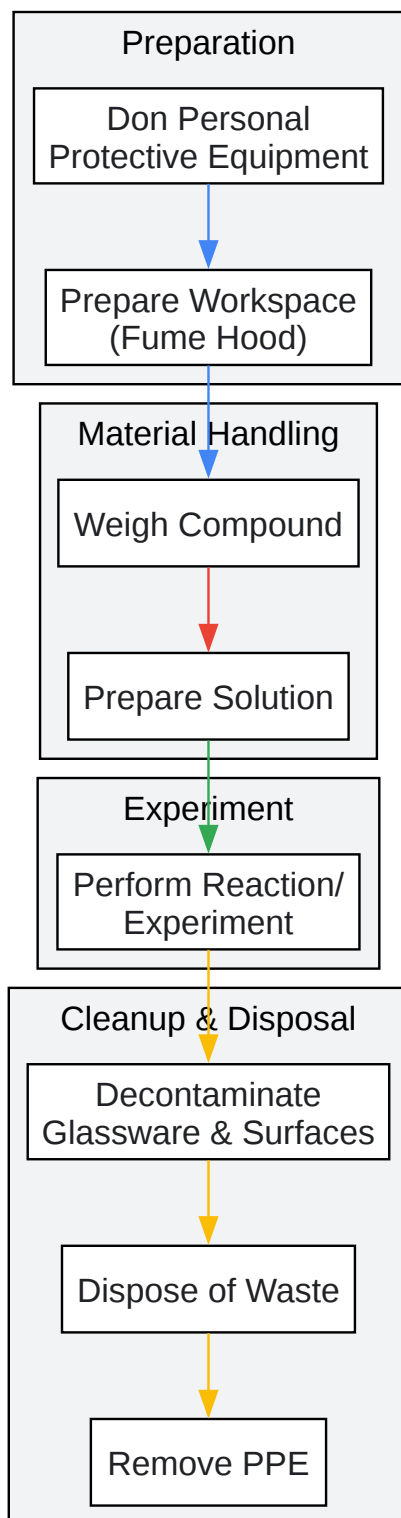
Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

Experimental Protocols

General Workflow for Handling Powdered 4-Amino-4'-cyanobiphenyl

The following diagram illustrates a typical workflow for handling and using a powdered chemical substance like **4-Amino-4'-cyanobiphenyl** in a research setting.

Experimental Workflow for Handling 4-Amino-4'-cyanobiphenyl



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Caption: A generalized workflow for handling powdered chemical reagents.

Disclaimer: This information is provided for guidance only and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier.

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References

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